

In-Depth Technical Guide to C.I. 564100 (Solvent Orange 60)

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Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3432604

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Introduction

C.I. 564100, commercially known as **Solvent Orange 60**, is a synthetic organic dye belonging to the perinone class of compounds. It is characterized by its vibrant, yellowish-orange hue and is widely utilized in the plastics and polymer industries for its excellent thermal stability and lightfastness. This technical guide provides a comprehensive overview of the spectral properties and key characteristics of C.I. 564100, intended to support research, development, and quality control applications.

Chemical and Physical Properties

C.I. 564100 is identified by the CAS number 6925-69-5. It is an aminoketone derivative with the molecular formula $C_{18}H_{10}N_2O$ and a molecular weight of approximately 270.28 g/mol. The compound presents as an orange powder and is insoluble in water but exhibits slight solubility in various organic solvents, including ethanol, chloroform, benzene, toluene, and xylene.^{[1][2][3]} This solubility profile is a key factor in its application as a solvent dye.

Property	Value	Reference
C.I. Name	564100	[4][5]
Common Name	Solvent Orange 60	
CAS Number	6925-69-5	
Molecular Formula	C ₁₈ H ₁₀ N ₂ O	
Molecular Weight	270.28 g/mol	
Appearance	Yellowish-orange powder	
Melting Point	230°C	
Chemical Class	Perinone	

Spectral Properties

As a perinone dye, C.I. 564100 possesses a conjugated system of pi-electrons, which is responsible for its absorption of light in the visible region of the electromagnetic spectrum. Many perinone compounds are known to be fluorescent. While specific quantitative spectral data for C.I. 564100 is not widely published in academic literature, its yellowish-orange color suggests a maximum absorption (λ_{max}) in the blue-green region of the spectrum, likely between 450 nm and 500 nm.

The emission spectrum of a fluorescent dye is typically a mirror image of its absorption spectrum, shifted to a longer wavelength (Stokes shift). Given the absorption characteristics, the maximum emission wavelength for **Solvent Orange 60** is expected to be in the green-yellow to orange region of the spectrum.

Experimental Protocols for Spectral Analysis

To determine the precise spectral properties of C.I. 564100, standardized spectrophotometric methods are employed.

Determination of UV-Visible Absorption Spectrum

This experiment aims to determine the wavelength of maximum absorption (λ_{max}) and the molar absorptivity (ϵ) of C.I. 564100.

Methodology:

- **Preparation of Stock Solution:** A stock solution of C.I. 564100 is prepared by accurately weighing a small amount of the dye and dissolving it in a suitable organic solvent (e.g., ethanol, chloroform) in a volumetric flask to a known concentration (e.g., 1×10^{-3} M).
- **Preparation of Dilutions:** A series of dilutions of the stock solution are prepared to obtain concentrations ranging from approximately 1×10^{-5} M to 1×10^{-4} M.
- **Spectrophotometer Setup:** A UV-Visible spectrophotometer is calibrated using a blank sample containing only the solvent.
- **Data Acquisition:** The absorbance of each diluted solution is measured over a wavelength range of approximately 350 nm to 700 nm.
- **Data Analysis:** The wavelength of maximum absorbance (λ_{max}) is identified from the resulting spectra. A calibration curve of absorbance versus concentration is plotted. According to the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, ϵ is the molar absorptivity, b is the path length of the cuvette, and c is the concentration), the molar absorptivity can be calculated from the slope of the linear portion of the calibration curve.

Caption: Workflow for UV-Visible Absorption Spectroscopy.

Determination of Fluorescence Emission Spectrum

This experiment is designed to determine the maximum emission wavelength of C.I. 564100.

Methodology:

- **Sample Preparation:** A dilute solution of C.I. 564100 (typically with an absorbance of less than 0.1 at the excitation wavelength to avoid inner filter effects) is prepared in a suitable solvent.
- **Spectrofluorometer Setup:** A spectrofluorometer is used. The excitation wavelength is set to the determined λ_{max} from the UV-Visible absorption experiment.

- **Data Acquisition:** The emission spectrum is recorded over a wavelength range starting from the excitation wavelength to a longer wavelength (e.g., 450 nm to 800 nm).
- **Data Analysis:** The wavelength of maximum fluorescence intensity is identified from the emission spectrum.

Caption: Workflow for Fluorescence Emission Spectroscopy.

Applications and Significance

The primary application of C.I. 564100 is in the coloration of plastics, including polystyrene, ABS resins, and other polymers. Its high heat resistance makes it suitable for high-temperature processing methods. The fluorescent properties of perinone dyes, if significant in **Solvent Orange 60**, could also open avenues for its use in fluorescent probes, sensors, or as a tracer in biological or material science research, contingent on its photostability and quantum yield.

Conclusion

C.I. 564100 (**Solvent Orange 60**) is a commercially important perinone dye with a characteristic yellowish-orange color. While its general chemical and physical properties are well-documented, detailed quantitative spectral data in the public domain is scarce. The experimental protocols outlined in this guide provide a clear methodology for researchers to determine the precise absorption and emission characteristics of this compound, which are crucial for its effective application and for exploring its potential in new areas of research and development.

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